

Safety and handling precautions for 4-Iodopicolinic acid

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Compound of Interest

Compound Name: **4-Iodopicolinic acid**

Cat. No.: **B183023**

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An In-depth Technical Guide to the Safe Handling of **4-Iodopicolinic Acid**

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **4-Iodopicolinic acid** (CAS No: 405939-79-9). As a key intermediate in organic synthesis, particularly for novel pharmaceutical and agrochemical compounds, a thorough understanding of its hazard profile is paramount to ensuring laboratory safety and experimental integrity.^{[1][2][3]} This guide moves beyond mere procedural lists to explain the causality behind each recommendation, fostering a proactive safety culture.

Hazard Identification and Risk Profile

4-Iodopicolinic acid is a combustible solid that presents significant health hazards upon exposure.^{[4][5]} The primary risks are acute oral toxicity and severe, irreversible damage to the eyes.^[6] A summary of its classification under the Globally Harmonized System (GHS) is essential for an immediate understanding of its risks.

GHS Hazard Classification

The compound is classified as hazardous under US OSHA regulations (29 CFR 1910.1200).^[4]

| Hazard Class | Category | Hazard Statement |
|------------------------|------------|---------------------------------------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed[4] [6] |
| Serious Eye Damage | Category 1 | H318: Causes serious eye damage[4][6] |
| Aquatic Hazard (Acute) | Category 3 | H402: Harmful to aquatic life |

Expert Insight: The Category 1 classification for eye damage is of critical importance. Unlike eye irritation, which is reversible, this classification implies a risk of permanent tissue damage or blindness. This necessitates stringent eye protection protocols that are non-negotiable. The oral toxicity, while categorized as "harmful" rather than "fatal," still requires immediate medical attention upon ingestion.

Physicochemical Properties

Understanding the physical state and properties of **4-Iodopicolinic acid** is fundamental to anticipating its behavior during handling.

| Property | Value |
|--------------------|---|
| Physical State | Solid, powder/crystalline form[7][8] |
| Appearance | White to yellow or tan solid[1][9] |
| Molecular Formula | C ₆ H ₄ INO ₂ [10] |
| Molecular Weight | 249.01 g/mol [10] |
| Storage Class | TRGS 510, Class 11: Combustible Solids |
| Flash Point | Not applicable[4] |
| Autoignition Temp. | Not applicable[4] |

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by rigorous PPE protocols, is essential for mitigating exposure risks.

Engineering Controls: The First Line of Defense

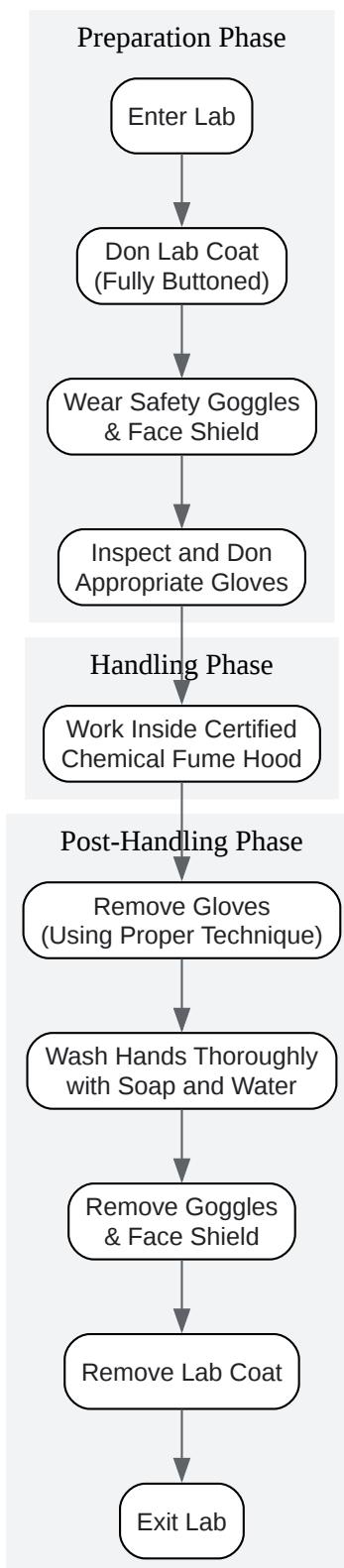
- Chemical Fume Hood: All handling of **4-Iodopicolinic acid**, especially weighing and transferring the solid, must be performed within a properly functioning and certified laboratory chemical fume hood.[11] This is critical to prevent the inhalation of fine dust particles.
- Ventilation: The laboratory must be equipped with adequate general ventilation to ensure air exchange and minimize background contaminant levels.[5][7]
- Emergency Stations: Eyewash stations and safety showers must be readily accessible, unobstructed, and located within a 10-second travel distance from the handling area.[6][7] [11] Regular testing of these units is mandatory.

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

The selection of PPE must directly address the hazards identified in Section 1.

- Eye and Face Protection: Due to the risk of severe eye damage (H318), chemical safety goggles are the minimum requirement.[7] A face shield worn over safety goggles is strongly recommended, especially when handling larger quantities or if there is a heightened risk of splashing or dust generation.[6]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Nitrile or butyl rubber gloves are generally suitable, but always consult the glove manufacturer's compatibility chart for the specific glove type and thickness.[11] Inspect gloves for any signs of degradation before use and replace them immediately if compromised.
 - Lab Coat: A fully-buttoned, long-sleeved lab coat is required to protect skin and personal clothing.[11]

- Respiratory Protection: If work cannot be confined to a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator is necessary.[\[6\]](#) Personnel must be medically cleared, trained, and fit-tested to wear a respirator as part of a formal respiratory protection program.[\[11\]](#)



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Caption: PPE workflow for handling **4-Iodopicolinic acid**.

Standard Operating Procedures: Handling, Storage, and Disposal

Adherence to standardized protocols is crucial for ensuring both safety and experimental reproducibility.

Protocol: Safe Weighing and Handling of Solid 4-Iodopicolinic Acid

- Preparation: Ensure the chemical fume hood is on and the sash is at the appropriate working height. Assemble all necessary equipment (spatula, weigh boat, container) inside the hood.
- PPE: Don all required PPE as outlined in Section 2.2.
- Weighing: Carefully open the stock container inside the fume hood. Use a spatula to gently transfer the desired amount of **4-Iodopicolinic acid** to a weigh boat. Avoid any actions that could generate dust, such as tapping or dropping the material.
- Transfer: Transfer the weighed solid to the reaction vessel or solvent.
- Cleanup: Tightly close the stock container. Decontaminate the spatula and work surface within the fume hood. Dispose of the weigh boat as contaminated solid waste.
- Post-Handling: Follow the post-handling PPE removal procedure. Wash hands thoroughly.

Storage Requirements

Proper storage is vital to maintain the chemical's integrity and prevent hazardous situations.

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)
- Incompatibilities: Store away from incompatible materials.[\[6\]](#) This includes:
 - Strong Oxidizing Agents
 - Strong Reducing Agents
 - Strong Acids

- Strong Bases^[5] Expert Insight: Co-storage with these materials can lead to vigorous, exothermic reactions, potentially causing container failure and release of hazardous substances.

Waste Disposal

All waste containing **4-Iodopicolinic acid** must be treated as hazardous waste.

- Containers: Collect waste in a designated, compatible, and clearly labeled hazardous waste container.^[11]
- Segregation: Do not mix **4-Iodopicolinic acid** waste with other waste streams. Handle uncleaned empty containers as you would the product itself.
- Regulations: Disposal must be carried out by a licensed waste disposal company in strict accordance with all local, state, and federal regulations.^[4]

Emergency Response Protocols

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

First Aid Measures

In all cases of exposure, show the Safety Data Sheet to the attending medical personnel.^[6]

- Eye Contact: This is a medical emergency. Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^[7] Remove contact lenses if present and easy to do. Immediately call a poison center or physician.^[6]
- Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin area with plenty of water.
- Ingestion: If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Do NOT induce vomiting.^[12] Call a poison center or physician immediately if you feel unwell.^[6]

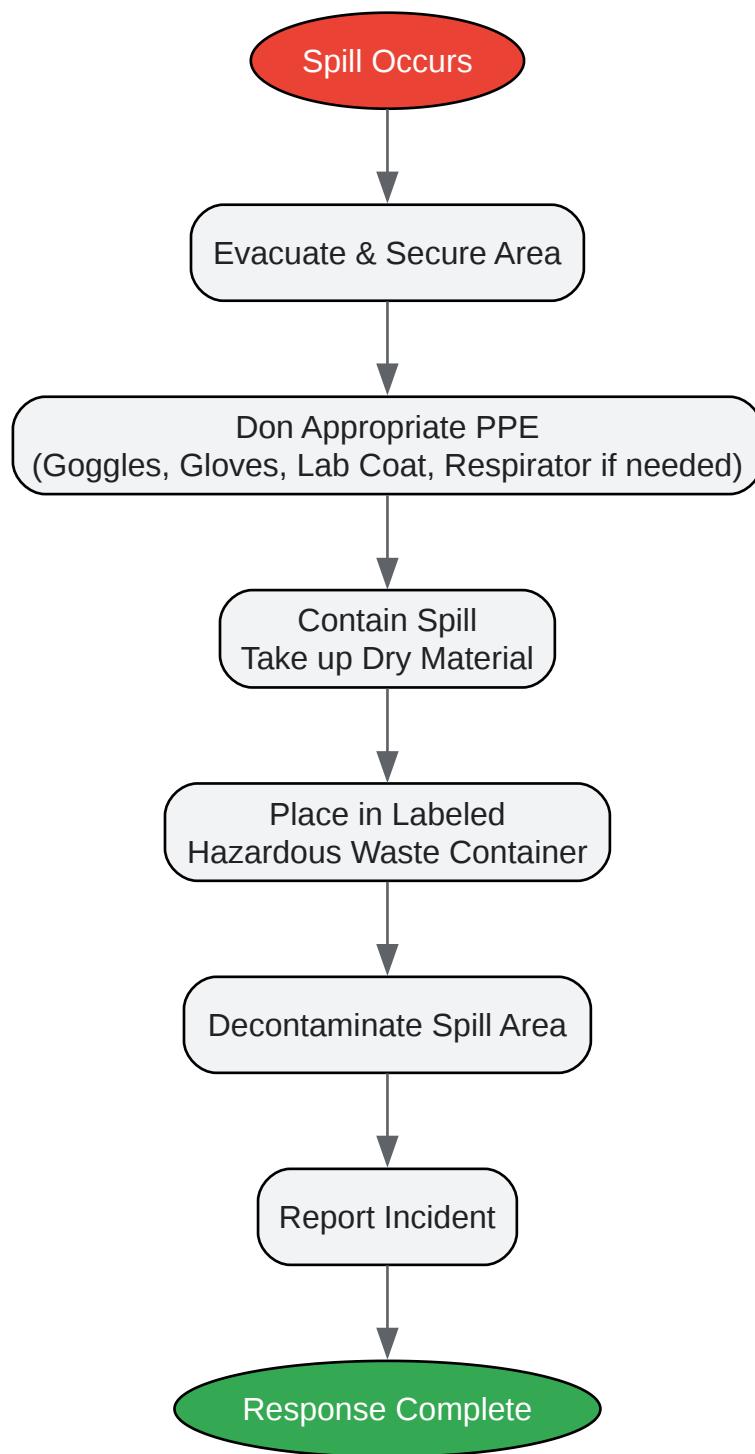
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[\[7\]](#)

Accidental Release (Spill) Response

For small spills of solid material:

- Evacuate & Secure: Alert personnel in the immediate area. Restrict access to the spill zone.
- Ventilate: Ensure the spill is in a well-ventilated area or within a fume hood.
- PPE: Wear all required PPE, including respiratory protection if necessary.[\[11\]](#)
- Contain & Clean: Do not use water. Take up the material dry. Gently sweep or scoop the solid material into a suitable, labeled container for hazardous waste disposal. Avoid generating dust.[\[4\]](#)[\[13\]](#)
- Decontaminate: Clean the affected area thoroughly.
- Report: Report the incident to the laboratory supervisor or Environmental Health & Safety department.

For large spills, evacuate the area immediately, secure it, and contact your institution's emergency response team.[\[11\]](#)



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Caption: Workflow for small solid spill response.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, foam, dry chemical powder, or carbon dioxide (CO₂).[\[4\]](#)[\[5\]](#)
- Hazards from Combustion: Fire may produce irritating and toxic gases, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[4\]](#)[\[5\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[4\]](#)[\[5\]](#)

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